

Solubility of Dimethomorph in Organic Solvents

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Compound Focus: Dimethomorph

CAS No.: 110488-70-5

Cat. No.: S567675

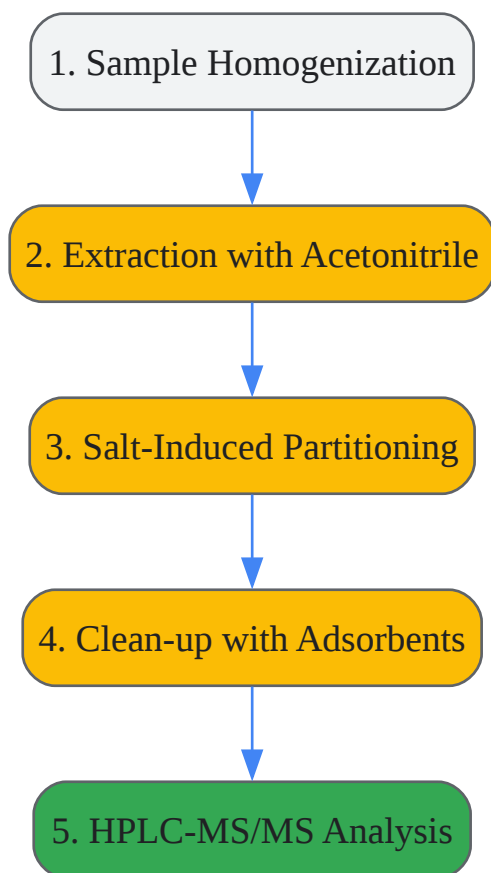
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The following table compiles the solubility values of **dimethomorph** in different solvents, primarily at a temperature of 20 °C.

Organic Solvent	Solubility (mg/L)	Data Quality & Notes
Acetone	100,400 [1]	Verified data used for regulatory purposes [1].
Toluene	49,500 [1]	Verified data used for regulatory purposes [1].
Methanol	39,000 [1]	Verified data used for regulatory purposes [1].
DMSO	4,000 [2]	~10.31 mM; Sonication is recommended [2].
Hexane	112 [1]	Verified data used for regulatory purposes [1].

Experimental Protocol for Residue Analysis

For researchers needing to extract and quantify **dimethomorph** from various matrices (such as plant tissues or soil), the **QuEChERS method** coupled with **HPLC-MS/MS** is a widely used and robust approach. The following diagram outlines the core workflow [3].



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*Experimental workflow for **dimethomorph** analysis using QuEChERS and HPLC-MS/MS [3].*

Protocol Details

- **Sample Preparation:** The sample (e.g., fruit, vegetable pulp) is first frozen and homogenized into a fine powder [3].
- **Extraction:** The homogenized sample is mixed with **acetonitrile** and shaken vigorously. This step transfers **dimethomorph** and other components into the solvent [3].
- **Partitioning:** Salts like magnesium sulfate (MgSO_4) and sodium acetate ($\text{C}_2\text{H}_3\text{NaO}_2$) are added to the mixture. This separates the organic acetonitrile layer from the aqueous layer, helping to remove water [3].
- **Clean-up:** A small amount of adsorbent material is added to the extract and centrifuged. This step removes co-extracted impurities such as organic acids and pigments, purifying the sample before injection into the instrument [3].
- **Analysis:** The final extract is analyzed using **High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS)**. This technique provides high sensitivity and

selectivity for accurately identifying and quantifying **dimethomorph** residues [3].

Key Chemical & Experimental Considerations

- **Isomerism:** Commercial **dimethomorph** is a mixture of E and Z isomers. The **Z-isomer is the form with significant fungicidal activity**. This is a critical point to consider in analytical method development, as the isomers can be separated by HPLC [1] [4].
- **Application in Protocols:** The described QuEChERS and HPLC-MS/MS method is directly applicable for determining residue levels and dissipation kinetics in crops, which is essential for food safety and establishing maximum residue limits (MRLs) [3].
- **Chemical Properties:** **Dimethomorph** is a morpholine fungicide that acts as a sterol biosynthesis inhibitor [2]. It is a crystalline solid with a melting point of 125.2°C [1].

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